

Dibenzhydryl Disulfide: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Dibenzhydryl disulfide*

CAS No.: 1726-02-9

Cat. No.: B130433

[Get Quote](#)

An In-depth Examination of CAS No. 1726-02-9

Introduction

Dibenzhydryl disulfide, also identified as Bis(diphenylmethyl) disulfide and notably recognized within the pharmaceutical industry as Modafinil Related Compound E, is a key chemical entity for professionals engaged in drug development, synthesis, and quality control. This guide provides a comprehensive technical overview of its chemical identity, synthesis, analytical characterization, and its significance as a process-related impurity in the manufacturing of Modafinil. Understanding the properties and formation of this compound is critical for ensuring the purity, safety, and efficacy of the final active pharmaceutical ingredient (API).

Core Molecular Identifiers

A precise understanding of a molecule begins with its fundamental identifiers. The key identification parameters for **dibenzhydryl disulfide** are summarized below.

Parameter	Value	Source(s)
Chemical Name	Dibenzhydryl disulfide	N/A
Systematic Name	Bis(diphenylmethyl) disulfide	[1][2]
CAS Number	1726-02-9	[1][2][3]
Molecular Formula	C ₂₆ H ₂₂ S ₂	[1]
Molecular Weight	398.58 g/mol	[2]
Synonym	Modafinil Related Compound E	[1][2][3]

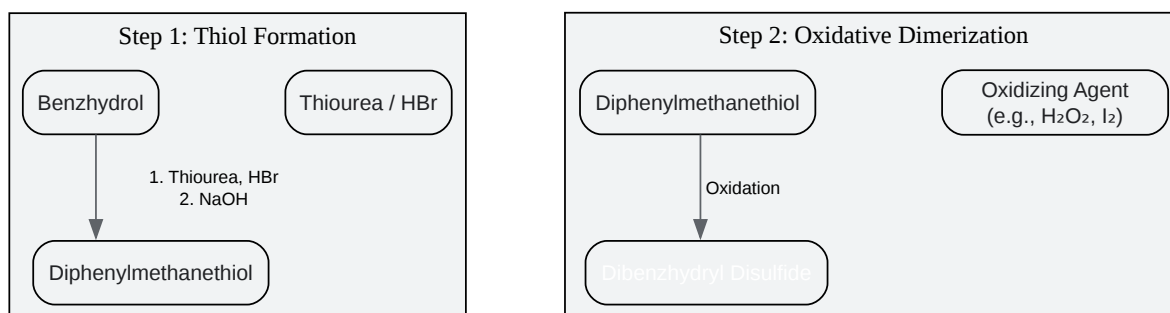
Synthesis and Formation

Dibenzhydryl disulfide is primarily encountered as a process-related impurity in the synthesis of Modafinil. Its formation can be mechanistically understood as an oxidative dimerization of the corresponding thiol, diphenylmethanethiol. While specific, detailed protocols for the targeted synthesis of **dibenzhydryl disulfide** are not extensively published in peer-reviewed literature, a plausible and logical synthetic pathway can be extrapolated from general principles of disulfide bond formation and the known chemistry of Modafinil synthesis.

Plausible Synthetic Pathway

The synthesis of **dibenzhydryl disulfide** likely proceeds through the oxidation of diphenylmethanethiol. This precursor can be generated from benzhydrol, a common starting material in various synthetic routes to Modafinil.

Diagram: Plausible Synthesis of **Dibenzhydryl Disulfide**



[Click to download full resolution via product page](#)

Caption: A plausible two-step synthesis of **dibenzhydryl disulfide**.

Formation as a Modafinil Impurity

In the context of Modafinil synthesis, the formation of **dibenzhydryl disulfide** is an undesirable side reaction. The manufacturing process of Modafinil often involves intermediates with a benzhydrylthio moiety, such as 2-(benzhydrylthio)acetic acid.[4] Under certain reaction conditions, particularly in the presence of oxidizing agents or exposure to atmospheric oxygen, the precursor thiol can dimerize to form the disulfide. The control of these reaction conditions is therefore a critical parameter in minimizing the level of this impurity in the final API. The profiling of such process-related impurities is a key aspect of regulatory compliance and ensuring drug safety.[5][6]

Analytical Characterization

The unambiguous identification and quantification of **dibenzhydryl disulfide**, especially in the context of pharmaceutical quality control, relies on a suite of analytical techniques. While publicly available spectral data for this specific compound is limited, its structural features allow for a confident prediction of its spectral characteristics. Reference standards are commercially available and are typically supplied with a certificate of analysis that includes key analytical data.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR: The proton NMR spectrum of **dibenzhydryl disulfide** is expected to be relatively simple. The methine proton (the hydrogen attached to the carbon bearing the two phenyl groups and the sulfur atom) would likely appear as a singlet. The aromatic protons of the two phenyl groups would present as a complex multiplet in the aromatic region of the spectrum. The integration of these signals would correspond to a 1:10 ratio (methine:aromatic protons). A key diagnostic feature in distinguishing the disulfide from the corresponding thiol is the chemical shift and multiplicity of the protons on the carbon adjacent to the sulfur.[7]

^{13}C NMR: The carbon NMR spectrum would show a signal for the aliphatic methine carbon and several signals in the aromatic region corresponding to the carbons of the phenyl rings.

Mass Spectrometry (MS)

Mass spectrometry is a crucial tool for the confirmation of the molecular weight and for structural elucidation. Under electron ionization (EI), one would expect to observe the molecular ion peak (M^+) corresponding to the molecular weight of 398.6 g/mol. Fragmentation patterns would likely involve the cleavage of the disulfide bond and subsequent fragmentation of the resulting benzhydryl moieties.

High-Performance Liquid Chromatography (HPLC)

HPLC is the primary technique for the separation and quantification of **dibenzhydryl disulfide** as an impurity in Modafinil. A reversed-phase HPLC method would be typically employed, allowing for the separation of the relatively nonpolar disulfide from the more polar Modafinil and other process-related impurities. The development and validation of such stability-indicating assay methods are critical for the quality control of the drug substance.[6]

Biological and Pharmacological Significance

As a known impurity of Modafinil, the primary biological significance of **dibenzhydryl disulfide** lies in the context of pharmaceutical safety and toxicology. Regulatory guidelines necessitate the identification and characterization of impurities in drug substances. While specific studies on the pharmacological or toxicological effects of **dibenzhydryl disulfide** are not widely published, it is a standard practice in drug development to evaluate the potential impact of any impurity on the safety and efficacy of the final drug product. The uncontrolled consumption of even the parent drug, Modafinil, can lead to various adverse effects, highlighting the importance of stringent impurity control.[8]

The mechanism of action of Modafinil itself is complex and not fully elucidated, but it is known to influence several neurotransmitter systems, including dopamine, GABA, and glutamate.[6] Any structurally related impurity would need to be assessed for potential interactions with these or other biological targets.

Conclusion

Dibenzhydryl disulfide is a molecule of significant interest to scientists in the pharmaceutical industry, primarily due to its status as a process-related impurity in the synthesis of Modafinil. A thorough understanding of its chemical properties, formation pathways, and analytical characterization is essential for the development of robust manufacturing processes and for ensuring the quality and safety of the final drug product. While detailed public data on its synthesis and biological activity is limited, its role as a pharmaceutical impurity underscores the importance of its continued study and the availability of high-purity reference standards for analytical purposes.

References

- Reddy, Y. P., et al. "A Critical Review of Properties of Modafinil and Analytical, Bio Analytical Methods for Its Determination." Journal of Pharmaceutical and Biomedical Analysis, vol. 128, 2016, pp. 333-346. [\[Link\]](#)
- Zawadzki, M., et al. "The Issue of "Smart Drugs" on the Example of Modafinil: Toxicological Analysis of Evidences and Biological Samples." Molecules, vol. 27, no. 19, 2022, p. 6241. [\[Link\]](#)
- Pharmaffiliates. Modafinil-impurities. [\[Link\]](#)
- SynZeal. Modafinil EP Impurity A | 63547-24-0. [\[Link\]](#)
- PubChem. Dibenzyl Disulfide. [\[Link\]](#)
- NIST. Disulfide, bis(phenylmethyl). [\[Link\]](#)
- PubMed. "A Critical Review of Properties of Modafinil and Analytical, Bioanalytical Methods for its Determination." [\[Link\]](#)

- Al-Ghamdi, S. S. "Synthesis and psychobiological evaluation of modafinil analogs in mice." DARU Journal of Pharmaceutical Sciences, vol. 21, no. 1, 2013, p. 83. [\[Link\]](#)
- Pharmaffiliates. CAS No : 1726-02-9 | Product Name : **Dibenzhydryl Disulfide**. [\[Link\]](#)
- Google Patents. Process for the synthesis of modafinil.
- Organic Syntheses. Disulfide, diphenyl. [\[Link\]](#)
- ResearchGate. Superimposed 1 H NMR spectra of CBZ-thiol and CBZ-disulfide showing.... [\[Link\]](#)
- NIST. Disulfide, diphenyl. [\[Link\]](#)
- ResearchGate. Convenient Synthesis and Biological Evaluation of Modafinil Derivatives: Benzhydrylsulfanyl and Benzhydrylsulfinyl[5][6][8]triazol-4-yl-methyl Esters. [\[Link\]](#)
- Organic Chemistry Portal. Disulfide synthesis by S-S coupling. [\[Link\]](#)
- MDPI. Convenient Synthesis and Biological Evaluation of Modafinil Derivatives: Benzhydrylsulfanyl and Benzhydrylsulfinyl[5][6][8]triazol-4-yl-methyl Esters. [\[Link\]](#)
- Human Metabolome Database. 1H NMR Spectrum (1D, 600 MHz, H2O, experimental) (HMDB0001927). [\[Link\]](#)
- Wikipedia. Diphenyl disulfide. [\[Link\]](#)
- ResearchGate. Synthesis of modafinil derivatives. [\[Link\]](#)
- The Royal Society of Chemistry. The Direct Synthesis of Symmetrical Disulfides and Diselenide by Metal-Organic Framework MOF-199 as an Efficient Heterogenous Catalyst. [\[Link\]](#)
- MDPI. Determination of Peptide and Protein Disulfide Linkages by MALDI Mass Spectrometry. [\[Link\]](#)
- ResearchGate. Experimental 1 h NMR of Bis (2-hydroxy benzylidene) benzidine in CDCL3 solvent.... [\[Link\]](#)

- ChemRxiv. Fragment correlation mass spectrometry enables direct characterization of disulfide cleavage pathways of therapeutic peptides. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. synthinkchemicals.com [synthinkchemicals.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. Synthesis and psychobiological evaluation of modafinil analogs in mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 5. synthinkchemicals.com [synthinkchemicals.com]
- 6. modafinil.wiki [modafinil.wiki]
- 7. researchgate.net [researchgate.net]
- 8. The Issue of “Smart Drugs” on the Example of Modafinil: Toxicological Analysis of Evidences and Biological Samples [[mdpi.com](https://www.mdpi.com/2304-4760/10/10/1911)]
- To cite this document: BenchChem. [Dibenzhydryl Disulfide: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b130433/docs#dibenzhydryl-disulfide-a-technical-guide-for-researchers-and-drug-development-professionals>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)